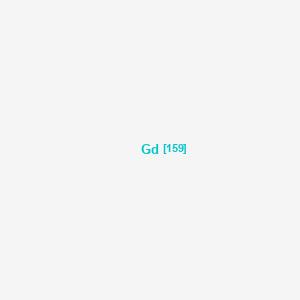

Gadolinium-159

• CAS No.: 14041-42-0
• Molecular Formula: Gd
• Molecular Weight: 158.9264 g/mol
• IUPAC Name: gadolinium-159
• InChI: InChI=1S/Gd/i1+2
• InChI Key: UIWYJDYFSGRHKR-NJFSPNSNSA-N
• SMILES: [Gd]
• Isomeric SMILES: [159Gd]
• Synonyms: 159Gd radioisotope; Gadolinium-159; Gd-159 radioisotope

Description

Gadolinium-159 (159Gd) is a promising theranostic radioisotope with a physical half-life of 18.479 hours . It decays by beta emission with a maximum energy of 970.9 keV, making it suitable for therapeutic applications, such as investigational radionuclide therapy for Hepatocellular Carcinoma (HCC) . For diagnostic imaging and distribution verification, 159Gd emits gamma photons with two distinct photopeaks at 58 keV and 363.54 keV, enabling tracking via SPECT or gamma camera imaging . This combination of therapeutic and diagnostic capabilities allows 159Gd to be investigated as an alternative to Yttrium-90 (90Y) in hepatic radioembolization, with recent Monte Carlo simulation studies confirming its ability to deliver a tumoricidal dose of 120 Gy while maintaining absorbed doses to healthy organs like the liver and lungs below safety thresholds . The paramagnetic properties of gadolinium also suggest potential for complementary imaging via Magnetic Resonance Imaging (MRI) . This product is supplied for Research Use Only (RUO) and is strictly not intended for human or veterinary diagnostic or therapeutic applications.

Nuclear Structure and Decay Characteristics of Gadolinium 159

Nuclear Ground State Properties of Gadolinium-159

The properties of the 159Gd nucleus in its lowest energy state, or ground state, are fundamental to understanding its behavior.

The nuclear spin (I) and parity (π) of the this compound ground state have been determined to be I = 3/2 with negative parity. periodictable.comkaeri.re.kr This is commonly denoted as Jπ = 3/2-. researchgate.net

The magnetic dipole moment (μ) of 159Gd has been measured, providing insight into the distribution of charge and current within the nucleus. The recommended value for the magnetic moment is -0.44 μN (nuclear magnetons). periodictable.com This value was determined using the technique of Nuclear Orientation on a Separated (NO/S) source. kaeri.re.kr

The nuclear g-factor is a dimensionless quantity that characterizes the magnetic moment of a nucleus. For this compound, the g-factor can be derived from its magnetic moment and nuclear spin. Based on the experimental magnetic moment of -0.44 μN and a nuclear spin of 3/2, the calculated g-factor is approximately -0.293. No experimental determination of the g-factor is directly cited in the reviewed literature; this value is derived from other measured nuclear properties.

Table 1: Ground State Properties of this compound

Property	Value
Atomic Mass	158.9263851 ± 0.0000032 amu kaeri.re.kr
Spin and Parity (Jπ)	3/2- periodictable.comkaeri.re.kr
Half-life	18.479 ± 0.007 hours
Magnetic Dipole Moment (μ)	-0.44 ± 0.03 μN kaeri.re.kr

Magnetic Dipole Moment Investigations

Excited Nuclear States and Energy Level Schemes of Terbium-159 from this compound Decay

This compound decays exclusively via beta-minus (β-) emission to various energy levels of its daughter nucleus, Terbium-159. periodictable.com The subsequent de-excitation of these levels in 159Tb results in the emission of gamma rays. The study of these emissions provides a detailed picture of the nuclear structure of 159Tb.

Following the beta decay of 159Gd, the excited 159Tb nucleus de-excites by emitting gamma rays of specific energies. Gamma-ray spectroscopy has been used to identify these emissions and construct the energy level scheme of 159Tb. Early studies identified gamma rays that revealed energy levels in 159Tb at 56, 136, and 361 keV. aps.org More recent and detailed investigations using high-resolution spectrometers have precisely measured a wide array of gamma transitions. umich.edu For instance, a prominent gamma ray is observed at 363.54 keV. researchgate.net The transition at 361 keV has been identified as a mixed M1 (magnetic dipole) and E2 (electric quadrupole) transition. aps.org

Table 2: Major Gamma Transitions in the Decay of this compound

Energy (keV)	Transition Probability per 100 Decays (Pγ+ce)	Multipolarity
58.0000 (22)	30.13 (7)	M1+1.4%E2
79.5132 (27)	0.2532 (11)	M1+1.56%E2
226.0406 (18)	0.2244 (21)	E1
305.5492 (20)	0.00336 (14)	M1+<8%E2
348.297 (4)	0.245 (3)	M1+1.8%E2
363.543 (3)	4.88 (5)	M1+3.7%E2

This table presents a selection of prominent gamma transitions. Data sourced from the Laboratoire National Henri Becquerel (LNE-LNHB/CEA).

The beta-minus decay of 159Gd is complex, involving transitions to multiple excited states and the ground state of 159Tb. Analysis of the beta energy spectrum reveals several distinct beta groups. Initial studies identified two principal beta-ray groups with end-point energies of approximately 580 keV and 940 keV, with intensities of about 20% and 74%, respectively. aps.org A third, less intense beta component (~6%) with an end-point energy of about 880 keV was also observed in coincidence with the 56 keV gamma ray. aps.org More comprehensive evaluations have resolved the beta spectrum into numerous branches with precisely determined endpoint energies and probabilities. The total decay energy (Q value) for the β- decay is 970.5 keV.

Table 3: Beta-Minus (β-) Transitions in the Decay of this compound

Endpoint Energy (keV)	Probability per 100 Decays (%)	Transition Type
970.5 (7)	57.8 (12)	1st Forbidden
912.5 (7)	29.6 (12)	1st Forbidden
607.0 (7)	12.19 (6)	Allowed
622.2 (7)	0.315 (4)	1st Forbidden
389.7 (7)	0.0626 (8)	1st Forbidden
352.9 (7)	0.0300 (9)	1st Forbidden

This table presents a selection of the most probable beta transitions. Data sourced from the Laboratoire National Henri Becquerel (LNE-LNHB/CEA).

Internal Conversion Electron Studies

The decay of this compound to Terbium-159 is accompanied by the emission of gamma rays and internal conversion electrons. Internal conversion is a process where the excitation energy of a nucleus is transferred directly to one of its orbital electrons, causing the electron to be ejected from the atom. This process is a competing mechanism to gamma decay.

Studies have shown that in the decay of Gd-159, internal conversion electrons are emitted from the K, L, M, and N shells. For some transitions, data for specific subshells (L1, L2, L3) are also available. The emission of these electrons leaves vacancies in the atomic shells, which are subsequently filled by electrons from higher energy levels, leading to the emission of characteristic X-rays and Auger electrons.

The internal conversion process is particularly significant in about 23% of the decays of Gd-159. The measurement of internal conversion coefficients, which is the ratio of the probability of internal conversion to the probability of gamma-ray emission, provides valuable information about the multipolarity of the nuclear transitions. For instance, measurements have indicated that the 361-keV gamma ray in the decay of Gd-159 is a mixed (M1 and E2) transition.

Below is a table detailing some of the gamma transitions and their associated internal conversion coefficients in the decay of this compound.

Gamma Energy (keV)	Transition Multipolarity	αK	αL	αM	αT
58.0000 (22)	M1+1.4%E2	9.14 (27)	1.55 (5)	0.343 (10)	11.1 (3)
79.5132 (27)	M1+1.56%E2	3.66 (11)	0.584 (18)	0.129 (4)	4.41 (13)
137.515 (5)	[E2]	0.474 (14)	0.277 (8)	0.0653 (19)	0.833 (25)
226.0406 (18)	E1	0.0290 (9)	0.00414 (12)	0.00089 (3)	0.0343 (10)

Data sourced from the Table de Radionucléides.

Rotational Band Structures

As a well-deformed nucleus, the excited states of this compound can be organized into rotational bands. researchgate.net These bands are sequences of energy levels with increasing spin, built upon a specific intrinsic state of the nucleus. The investigation of these rotational bands provides insight into the collective motion of the nucleons.

Experimental studies, such as radiative neutron capture and single-neutron transfer reactions, have been instrumental in identifying the level scheme of Gd-159. researchgate.net These experiments have led to the observation of approximately 200 levels below 2.3 MeV, which have been arranged into 21 rotational bands. researchgate.net The analysis of high-spin states in Gd-159 has been a subject of theoretical studies, for instance, using the Projected Shell Model.

The interpretation of these experimentally observed levels is often done by comparing them with predictions from nuclear models like the quasiparticle-phonon model and the quasiparticle-rotor approach. researchgate.net

Theoretical Models and Nuclear Structure Calculations for this compound

To understand the complex structure of nuclei like this compound, various theoretical models are employed. These models provide a framework for calculating nuclear properties and interpreting experimental data.

The nuclear shell model is a fundamental model that describes the nucleus in terms of nucleons (protons and neutrons) moving in a mean potential created by all other nucleons. While direct, large-scale shell model calculations for a nucleus as heavy as Gd-159 are computationally demanding, the principles of the shell model form the basis for other more specialized models. escholarship.org The Projected Shell Model, for example, has been used to study the high-spin states and rotational bands in Gd-159.

Given that this compound is a well-deformed nucleus, models that explicitly account for this deformation are particularly relevant. researchgate.net The Nilsson model, for instance, describes the single-particle states in a deformed potential and has been used to discuss the decay scheme of Gd-159. The interacting boson approximation (IBA) and its extensions (like sdf-IBA) have also been successfully applied to describe the collective properties and octupole correlations in gadolinium isotopes. ias.ac.in Furthermore, the quasiparticle-rotor model, which couples the motion of individual nucleons to the collective rotation of the nucleus, has been used to interpret the experimental level scheme of Gd-159. researchgate.net

Relativistic mean-field (RMF) theories provide a microscopic description of nuclear structure based on relativistic quantum field theory. researchgate.net In this approach, nucleons interact through the exchange of mesons. RMF models have been successfully used to describe the ground-state properties of a wide range of nuclei, including deformed nuclei in the rare-earth region where this compound is located. researchgate.net These theories can be extended to describe excited states and have been applied to study phenomena such as superdeformation in nuclei. osti.gov

Deformed Nuclei Models

Parent and Daughter Nuclide Relationships in the Decay Chain of this compound

This compound is part of a radioactive decay chain. Its primary mode of production is through the beta decay of its parent nuclide, Europium-159. kaeri.re.kr

Decay Chain of this compound:

Parent Nuclide	Decay Mode	Daughter Nuclide
Europium-159 (Eu-159)	β-	This compound (Gd-159)
This compound (Gd-159)	β-	Terbium-159 (Tb-159)

This compound itself decays via beta-minus emission to Terbium-159 (Tb-159). periodictable.comwikipedia.org Terbium-159 is a stable isotope, meaning it does not undergo further radioactive decay. Therefore, the decay chain starting from Europium-159 terminates at Terbium-159.

Production Methodologies and Isotopic Enrichment of Gadolinium 159

Neutron Activation Pathways for Gadolinium-159 Synthesis

The most prevalent method for producing ¹⁵⁹Gd is through neutron capture by a stable gadolinium isotope. researchgate.net This process, known as neutron activation, involves irradiating a target material containing Gadolinium-158 (¹⁵⁸Gd) with neutrons. The ¹⁵⁸Gd nucleus absorbs a neutron and becomes an excited ¹⁵⁹Gd nucleus, which then de-excites to its ground state. The fundamental reaction is ¹⁵⁸Gd(n, γ)¹⁵⁹Gd. researchgate.net

This compound can be effectively produced by bombarding ¹⁵⁸Gd targets with thermal neutrons, which are neutrons with energies around 0.025 eV. researchgate.net This method has been demonstrated using both natural and enriched gadolinium targets. In a typical production scenario, natural gadolinium oxide (Gd₂O₃) can be irradiated in a nuclear reactor. For instance, ¹⁵⁹Gd has been produced by irradiating 11.52 mg of natural Gd₂O₃ for 7 days in a thermal neutron flux of 3–4×10¹³ neutrons/cm²·s.

The effectiveness of this production route is quantified by the thermal neutron capture cross-section (σth), which represents the probability of a ¹⁵⁸Gd nucleus capturing a thermal neutron. The cross-section for the ¹⁵⁸Gd(n, γ)¹⁵⁹Gd reaction has been measured using the activation method, yielding a value of 2.15 ± 0.14 barns (b). It is noted that previously reported experimental values have ranged from 0.9 to 3.89 b. To ensure accurate measurements, corrections for neutron self-shielding effects are often necessary, which can be achieved by mixing the gadolinium oxide powder with materials like aluminum oxide (Al₂O₃). researchgate.net

Reaction	Neutron Energy	Cross-Section (σ)
¹⁵⁸Gd(n, γ)¹⁵⁹Gd	Thermal (~0.025 eV)	2.15 ± 0.14 b

Table 1: Thermal Neutron Capture Cross-Section for ¹⁵⁹Gd Production.

In addition to thermal neutrons, ¹⁵⁹Gd can also be produced through the irradiation of ¹⁵⁸Gd targets with epithermal neutrons. researchgate.net Epithermal neutrons have energies ranging from approximately 0.025 eV to 0.4 eV. The use of an epithermal neutron beam can be advantageous in certain irradiation facility configurations. The production mechanism remains the ¹⁵⁸Gd(n, γ)¹⁵⁹Gd reaction, but the probability of this reaction occurring is dependent on the neutron energy spectrum and the corresponding capture cross-section in the epithermal range. researchgate.net

The neutron capture cross-section of ¹⁵⁸Gd is not uniform across all neutron energies; it exhibits large peaks at specific energies known as resonance energies. The contribution of these resonances to the total production rate of ¹⁵⁹Gd is significant and is quantified by the resonance integral (I₀). The resonance integral represents the total capture probability for neutrons in the epithermal energy range.

Neutron capture measurements on enriched ¹⁵⁸Gd samples have been performed to determine resonance parameters. researchgate.nettandfonline.com These studies have identified new resonance energies for the ¹⁵⁸Gd isotope. researchgate.nettandfonline.com The value of the resonance integral is dependent on the energy range considered. One study calculated a resonance integral of 395 ± 2 b for the energy region from 0.5 eV to 20 MeV. researchgate.nettandfonline.com Another measurement, using a cadmium (Cd) cut-off energy definition at 0.55 eV, reported a resonance integral of 75.3 ± 7.0 b. This latter value shows agreement with several previously reported experimental and evaluated figures, such as 72.06 b from the JENDL-4.0 library and 73 b reported by Mughabghab and Holden.

Parameter	Value	Energy Range / Condition
Resonance Integral (I₀)	395 ± 2 b	0.5 eV to 20 MeV
Resonance Integral (I₀)	75.3 ± 7.0 b	Cd cut-off at 0.55 eV

Table 2: Measured Resonance Integrals for the ¹⁵⁸Gd(n, γ)¹⁵⁹Gd Reaction.

Epithermal Neutron Irradiation Techniques

Alternative Nuclear Reaction Routes for this compound Production

While neutron activation of ¹⁵⁸Gd is the primary production pathway, alternative nuclear reactions using charged particles or photons have been explored.

This compound can be produced by bombarding natural gadolinium targets with deuterons (a nucleus of deuterium, consisting of one proton and one neutron). The activation cross-sections for the natGd(d,x)¹⁵⁹Gd reaction, where 'x' represents the emitted particles, have been measured for deuteron (B1233211) energies up to 50 MeV. arxiv.org This production route involves several potential reaction channels on the various stable isotopes of natural gadolinium. For example, a (d,p) reaction on a ¹⁵⁸Gd target (¹⁵⁸Gd(d,p)¹⁵⁹Gd) would result in the desired isotope. Experimental data from these studies have been compared with theoretical models calculated by computer codes such as ALICE-D, EMPIRE-D, and TALYS to better understand the reaction mechanisms. arxiv.org

Photonuclear reactions provide another route for synthesizing ¹⁵⁹Gd. This method involves bombarding a target with high-energy photons (gamma rays). The energy levels of ¹⁵⁹Gd have been successfully measured by inducing a photonuclear reaction in a gadolinium sample using bremsstrahlung photons with an endpoint energy of 18 MeV, produced by a clinical linear accelerator. researchgate.netresearchgate.net

A specific photonuclear reaction for producing ¹⁵⁹Gd is the (γ,n) reaction on Gadolinium-160 (¹⁶⁰Gd(γ,n)¹⁵⁹Gd), where a photon ejects a neutron from the ¹⁶⁰Gd nucleus. The flux-weighted average cross-sections for this reaction have been measured using bremsstrahlung photons with endpoint energies of 10 and 15 MeV. iaea.org

Deuteron-Induced Reactions (e.g., (d,p), (d,t)) on Precursor Nuclei

Target Material Preparation and Characterization for this compound Production

The successful production of ¹⁵⁹Gd is highly dependent on the quality and composition of the target material. The primary production route for ¹⁵⁹Gd is through the neutron capture reaction of Gadolinium-158 (¹⁵⁸Gd), represented as ¹⁵⁸Gd(n,γ)¹⁵⁹Gd. This involves irradiating a gadolinium-containing target with neutrons, typically in a nuclear reactor.

Enriched Isotopic Targets

The use of enriched isotopic targets is a key strategy to enhance the production yield and purity of ¹⁵⁹Gd. Natural gadolinium is composed of six stable isotopes, with ¹⁵⁸Gd having a natural abundance of 24.84%. wikipedia.org While natural gadolinium can be used as a target, employing a target enriched in ¹⁵⁸Gd significantly increases the probability of the desired ¹⁵⁸Gd(n,γ)¹⁵⁹Gd reaction. This, in turn, leads to a higher specific activity of the produced ¹⁵⁹Gd and simplifies the subsequent purification process by reducing the formation of other gadolinium radioisotopes.

The availability of highly enriched ¹⁵⁸Gd target material is a crucial factor. The use of such targets helps to minimize the co-production of radionuclidic impurities that can arise from neutron capture reactions with other gadolinium isotopes present in a natural target. For instance, the presence of other isotopes can lead to the formation of undesirable long-lived radioisotopes, complicating the final product's quality control.

Oxide and Other Compound Forms

Gadolinium oxide (Gd₂O₃) is a commonly used target material for the production of ¹⁵⁹Gd due to its chemical stability and high gadolinium density. The oxide powder is typically sealed in a suitable container, such as an aluminum can, for irradiation in a nuclear reactor. Following irradiation, the Gd₂O₃ powder is dissolved in an acid, such as hydrochloric acid (HCl), to bring the ¹⁵⁹Gd into a soluble form for further processing.

To mitigate the effects of neutron self-shielding, which can reduce the effective neutron flux reaching the target nuclei, the Gd₂O₃ powder can be mixed with other materials like aluminum oxide (Al₂O₃). This dispersion helps to ensure a more uniform irradiation of the target material.

Other chemical forms of gadolinium can also be utilized as targets. For example, gadolinium-doped hydroxyapatite (B223615) (HA-Gd) nanorods have been synthesized and investigated as a potential theranostic system. In this approach, both the gadolinium and phosphorus within the hydroxyapatite structure can be activated by neutron capture to produce ¹⁵⁹Gd and ³²P, respectively.

Production Yield Optimization and Radionuclidic Purity Assessment

Optimizing the production yield and ensuring the radionuclidic purity of ¹⁵⁹Gd are paramount for its intended applications.

The production yield of ¹⁵⁹Gd is influenced by several factors, including the neutron flux of the reactor, the duration of the irradiation, and the cross-section of the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd reaction. The thermal neutron capture cross-section for ¹⁵⁸Gd is approximately 2.2 barns. Research has been conducted to measure the cross-sections for various neutron-induced reactions on gadolinium isotopes at different neutron energies to better predict and optimize production yields. For instance, the cross-sections for the ¹⁶⁰Gd(n,2n)¹⁵⁹Gd reaction have been measured at various MeV energies.

Following production, a critical step is the assessment of the radionuclidic purity of the ¹⁵⁹Gd. This is typically achieved using gamma-ray spectrometry with a high-purity germanium (HPGe) detector. The gamma spectrum of the irradiated sample is analyzed to identify the characteristic photopeaks of ¹⁵⁹Gd, with its main gamma-ray energy at 363.54 keV. The absence of significant photopeaks from other radionuclides indicates a high level of radionuclidic purity. Studies have reported achieving a radionuclidic purity of over 99.99% for ¹⁵⁹Gd produced from the irradiation of natural Gd₂O₃.

Separation techniques such as extraction chromatography are employed to purify ¹⁵⁹Gd from the bulk target material and any other radioisotopic impurities. ugm.ac.id This is particularly important when natural gadolinium targets are used, as other radioisotopes of gadolinium and other elements may be produced.

Below is a data table summarizing key production parameters and purity assessments from various studies.

Target Material	Target Form	Irradiation Conditions	Reported Radionuclidic Purity	Reference
Natural Gd₂O₃	Powder	Thermal neutron flux of 3–4×10¹³ neutrons/cm²·s for 7 days	>99.99%
¹⁵⁸Gd enriched	Oxide	Thermal and epithermal neutron irradiation	Not specified
Natural Gd₂O₃	Powder mixed with Al₂O₃	Not specified	Not specified
Gadolinium-doped Hydroxyapatite	Nanorods	Neutron capture in a nuclear reactor	Not specified

Nuclear Reaction Cross Section Measurements and Evaluations for Gadolinium 159

Thermal Neutron Capture Cross-Sections of Gadolinium Isotopes

The thermal neutron capture cross-section (σ₀) is a measure of the probability that a nucleus will capture a thermal neutron. For the production of Gd-159, the key reaction is the capture of a neutron by the stable isotope Gd-158, denoted as ¹⁵⁸Gd(n,γ)¹⁵⁹Gd. The accurate determination of this cross-section is essential for applications involving gadolinium as a burnable poison in nuclear reactors.

Several experimental techniques are employed to measure the thermal neutron capture cross-sections of gadolinium isotopes.

Activation Method : This is a common technique used to determine the cross-section for the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd reaction. In this method, a sample containing a known amount of Gd-158 is irradiated with a well-characterized thermal neutron flux. The irradiation produces the radioactive isotope Gd-159, which has a half-life of 18.48 hours. After irradiation, the activity of the produced Gd-159 is measured using gamma-ray spectroscopy, typically with a high-purity germanium (HPGe) detector. By knowing the neutron flux, the number of target nuclei, and the measured activity, the capture cross-section can be calculated. To minimize neutron self-shielding effects, which can be significant, the gadolinium oxide (Gd₂O₃) powder is often mixed with a non-absorbing matrix like aluminum oxide (Al₂O₃). Neutron flux monitors, such as manganese (⁵⁵Mn) or gold (¹⁹⁷Au), are co-irradiated with the sample to accurately determine the neutron flux characteristics at the irradiation position.

Time-of-Flight (TOF) Method : The TOF technique is another powerful method for measuring neutron cross-sections over a wide range of energies. researchgate.net In this method, pulsed neutrons are generated and travel down a flight path to the target sample. The energy of the neutrons is determined by measuring the time it takes for them to travel the known distance. Detectors are used to measure the rate of capture events or the transmission of neutrons through the sample as a function of neutron energy. For capture cross-section measurements, gamma-ray detectors like NaI(Tl) or germanium spectrometers are used to detect the prompt gamma rays emitted upon neutron capture. tandfonline.com For transmission measurements, neutron detectors such as ⁶Li-glass scintillators are employed. researchgate.net This method allows for the determination of cross-sections not just at thermal energy but also in the resonance region. researchgate.net

Experimental measurements of the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd thermal cross-section are compared with values from major evaluated nuclear data libraries. These libraries, such as ENDF/B (Evaluated Nuclear Data File) from the United States and JENDL (Japanese Evaluated Nuclear Data Library), provide comprehensive sets of recommended nuclear data based on experimental results and theoretical models.

Discrepancies have been noted between different experimental results and evaluated data for gadolinium isotopes. For instance, one study using the activation method measured the thermal neutron cross-section for the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd reaction to be 2.15 ± 0.14 barns (b). Previously reported experimental values have ranged from 0.9 b to 3.89 b. The evaluated data in JENDL-4.0 for this reaction is 2.55 b. Recent measurements on other gadolinium isotopes, such as ¹⁵⁵Gd and ¹⁵⁷Gd, have also shown inconsistencies with some evaluated data, highlighting the need for continued experimental work to resolve these differences.

Table 1: Thermal Neutron Capture Cross-Section for the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd Reaction

Source	Cross-Section (barns)	Method
Experimental (Karadag et al., 2014)	2.15 ± 0.14	Activation
Evaluated (JENDL-4.0)	2.55	Evaluation
Evaluated (Mughabghab, 2006)	2.5 ± 0.3	Evaluation

Measurement Techniques (e.g., Activation Method)

Resonance Integral Determinations in Gadolinium-159 Production

The resonance integral (I₀) quantifies the neutron capture rate in the epithermal energy region, which is characterized by a series of resonance peaks in the cross-section. For the production of Gd-159, this corresponds to the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd reaction. The resonance integral is measured by irradiating the target material with and without a cadmium or gadolinium shield. tandfonline.com The shield absorbs thermal neutrons, allowing for the isolation of the epithermal neutron contribution.

Using the activation method with a cadmium shield, the resonance integral for the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd reaction was measured to be 75.3 ± 7.0 b, defined for a cadmium cut-off energy of 0.55 eV. This value shows good agreement with several previously reported experimental and evaluated values. For example, a value of 80 b was measured by Van DerLinden et al., while the evaluated data in JENDL-4.0 is 72.06 b. Another study at Rensselaer Polytechnic Institute (RPI) reported a 14% increase in the ¹⁵⁸Gd resonance integral compared to the value in ENDF, largely attributed to the resonance at 22.3 eV.

Table 2: Resonance Integral for the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd Reaction

Source	Resonance Integral (barns)	Cut-off Energy (eV)
Experimental (Karadag et al., 2014)	75.3 ± 7.0	0.55 (Cd)
Experimental (Van DerLinden et al., 1974)	80	Not Specified
Evaluated (JENDL-4.0)	72.06	0.55 (Cd)
Evaluated (Mughabghab, 2006)	73	0.5 (Cd)
Experimental (RPI)	14% increase vs. ENDF	Not Specified

Differential Cross-Section Studies of Neutron-Induced Reactions

Differential cross-section studies provide more detailed information about a nuclear reaction than integral measurements, specifying the cross-section as a function of variables like neutron energy or the angle of emitted particles. For neutron-induced reactions on Gd-158, this involves measuring quantities such as the capture cross-section at specific neutron energies (differential in energy) or the angular distribution of scattered neutrons.

While direct measurements of the differential cross-section for the ¹⁵⁸Gd(n,γ)¹⁵⁹Gd reaction are less common than integral measurements, time-of-flight experiments inherently provide energy-differential data. researchgate.net Theoretical models are also crucial for predicting and understanding differential cross-sections, especially for unstable nuclei or where experimental data is scarce. For statically deformed nuclei in the rare-earth region, including gadolinium isotopes, coupled-channel calculations can be used to model total, elastic, and inelastic scattering cross-sections, as well as their corresponding angular distributions. These theoretical predictions are then compared with available experimental data to validate the models.

Impact of Cross-Section Uncertainties on Nuclear Applications Research

Uncertainties in nuclear cross-section data can have a significant impact on the design, safety, and operation of nuclear systems. Gadolinium is widely used as a burnable absorber in light water reactors (LWRs) to control excess reactivity in fresh fuel. The effectiveness of this control depends directly on the neutron capture cross-sections of the gadolinium isotopes.

Radiochemistry and Separation Science of Gadolinium 159 and Its Radioconjugates

Radiochemical Separation Techniques for Gadolinium-159

The production and purification of this compound necessitate sophisticated separation techniques to isolate it from irradiated target materials and chemically similar lanthanide contaminants.

Separation from Irradiated Target Materials

This compound is produced through neutron irradiation of gadolinium targets. For instance, irradiating gadolinium nitrate (B79036) or gadolinium oxide (Gd₂O₃) with thermal neutrons leads to the formation of several gadolinium radioisotopes, including 159Gd, through the 158Gd(n,γ)159Gd nuclear reaction. Other isotopes like 153Gd and 161Gd are also formed simultaneously. mdpi.com The primary challenge lies in separating the desired 159Gd from the bulk of the unreacted target material and other induced radioisotopes.

The irradiated target, typically in the form of an oxide or salt, is first dissolved, often in an acidic solution like nitric acid (HNO₃), to prepare it for chemical processing. mdpi.com Following dissolution, methods such as cation-exchange chromatography or extraction chromatography are employed to isolate the gadolinium fraction. In some production schemes, 159Gd is a co-product alongside other radionuclides. For example, in the alpha particle irradiation of natural gadolinium targets to produce 155Tb via 155Dy, 159Gd is also formed and must be separated.

Isolation from Lanthanide Contaminants (e.g., Terbium)

A significant challenge in the purification of 159Gd is its separation from adjacent lanthanides, particularly terbium (Tb). This is crucial because 159Gd decays to 159Tb, and other terbium radioisotopes like 161Tb can be produced from the gadolinium target material itself. The chemical similarity of lanthanides, stemming from the lanthanide contraction, makes their separation arduous.

Cation exchange chromatography has been a traditional method, often using complexing agents like α-hydroxyisobutyrate (α-HIBA) to achieve separation. researchgate.net More recently, extraction chromatography has become widely advantageous. These techniques exploit the subtle differences in the ionic radii and complexation behavior of the lanthanide ions. For the Gd/Tb pair, various systems have been developed to achieve high separation efficiency and radionuclide purity. tandfonline.com For example, a separation efficiency of 100% for Gd and Tb has been reported using specific concentrations of nitric acid as an eluent.

Extraction Chromatography Applications

Extraction chromatography is a powerful technique that combines the selectivity of liquid-liquid extraction with the efficiency of a chromatographic process. mdpi.com It typically involves an inert solid support coated with an organic extractant, which acts as the stationary phase. mdpi.com For lanthanide separations, including the isolation of 159Gd, resins based on extractants like bis(2-ethylhexyl)phosphoric acid (HDEHP) are commonly used. mdpi.com Commercially available resins such as LN Resin and Ln spec resin are frequently employed for this purpose.

The separation is achieved by eluting the loaded column with an aqueous mobile phase, typically nitric acid, at varying concentrations. nstri.ir The lanthanides are separated based on their differential affinities for the stationary phase. In the case of the Gd/Tb pair, gadolinium is generally eluted before terbium when using nitric acid. nstri.ir Studies have optimized the conditions, such as eluent concentration and flow rate, to maximize separation efficiency.

Table 1: Extraction Chromatography Conditions for Gadolinium/Terbium Separation This interactive table summarizes various experimental conditions for separating Gadolinium (Gd) from Terbium (Tb) using extraction chromatography.

Stationary Phase (Resin)	Mobile Phase (Eluent)	Elution Conditions	Separation Efficiency	Radionuclide Purity (for Tb)	Reference

Chemical Speciation and Stability of this compound in Aqueous Solutions

The chemical behavior of 159Gd in aqueous solutions mirrors that of stable gadolinium isotopes. Gadolinium typically exists as the trivalent cation, Gd(III), in aqueous media. The speciation of Gd(III) is highly dependent on the pH of the solution. In acidic conditions (pH < 6), the hydrated ion, [Gd(H₂O)ₙ]³⁺ (where n is typically 8 or 9), is the predominant species.

However, as the pH increases, the Gd(III) ion undergoes hydrolysis. Above pH 6, gadolinium begins to precipitate out of solution as gadolinium hydroxide (B78521), Gd(OH)₃. This occurs as the coordinated water molecules are deprotonated to form hydroxide ions. Furthermore, gadolinium compounds such as gadolinium oxide (Gd₂O₃) and gadolinium oxysulfide are known to be insoluble in water. mdpi.com This propensity to form insoluble hydroxides and oxides at or near neutral pH is a critical consideration in the preparation and handling of 159Gd solutions, as precipitation can lead to loss of the radionuclide and complicates its use in radiolabeling reactions. The presence of other ions, such as phosphates or carbonates, can also lead to the precipitation of insoluble gadolinium salts.

Complexation Chemistry of this compound for Radioconjugate Development

To be used in targeted radioconjugates, the 159Gd³⁺ ion must be tightly bound by a chelating molecule, or ligand, to form a stable complex. This is essential to prevent the release of the free Gd³⁺ ion in a biological system. The complexation chemistry of gadolinium has been extensively studied, largely driven by the development of gadolinium-based contrast agents for Magnetic Resonance Imaging (MRI). rsc.org The principles from this field are directly applicable to the development of 159Gd radioconjugates.

Ligand Design and Synthesis for Isotopic Incorporation

The primary goal of ligand design for gadolinium is to achieve high thermodynamic stability and high kinetic inertness. rsc.orgappliedradiology.com Thermodynamic stability refers to how strongly the ligand binds the Gd³⁺ ion, often quantified by the stability constant (log K). appliedradiology.com Kinetic inertness refers to the resistance of the complex to dissociation. rsc.org

Ligands for gadolinium are typically polydentate, meaning they bind to the metal ion at multiple points. They are often classified into two main structural types:

Linear Ligands: These are open-chain molecules, with Diethylenetriaminepentaacetic acid (DTPA) being a classic example.

Macrocyclic Ligands: These ligands feature a pre-organized, cage-like structure that encapsulates the Gd³⁺ ion. appliedradiology.com Examples include 1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid (DOTA) and its derivatives.

Macrocyclic ligands generally form more stable and kinetically inert complexes with Gd³⁺ compared to linear ligands, as their rigid structure is less prone to unwrapping and releasing the metal ion. appliedradiology.com The design of these ligands often involves creating an octadentate chelator, which occupies eight of gadolinium's preferred nine coordination sites, leaving one site available for a coordinated water molecule. Research also explores other chelating moieties, such as hydroxypyridinone (HOPO), which show a high capacity for coordinating Gd(III). The choice of ligand is critical for ensuring that the 159Gd remains sequestered within the radioconjugate until it reaches its intended target.

Table 2: Selected Ligands for Gadolinium Complexation This interactive table presents common ligands used for chelating Gadolinium, highlighting their structural type and thermodynamic stability.

Ligand (Abbreviation)	Chemical Name	Ligand Type	Thermodynamic Stability (log Ktherm)	Reference
DTPA	Diethylenetriaminepentaacetic acid	Linear	22.4	appliedradiology.com
DOTA	1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid	Macrocyclic	25.8	appliedradiology.com
TREN-1-Me-3,2-HOPO	-	Tripodal (HOPO-based)	19.2
H₃L	Tripodal ligand with three 3,4-HOPO moieties	Tripodal (HOPO-based)	26.59

Radiochemical Purity and Stability Assessment of this compound Complexes

The evaluation of radiochemical purity and stability is a critical step in the development of radiopharmaceuticals to ensure that the radionuclide remains securely complexed to its chelating agent and to minimize the in vivo release of the free radionuclide, which can lead to undesirable biodistribution and potential toxicity. For this compound (¹⁵⁹Gd) complexes, various analytical techniques are employed to ascertain their quality and stability under different conditions.

Research on the ¹⁵⁹Gd-EDTMP complex, a potential agent for bone pain palliation, has demonstrated high radiochemical purity and stability. nih.gov Complexation parameters have been optimized to achieve radiochemical yields exceeding 99%. nih.gov The radiochemical purity of ¹⁵⁹Gd-EDTMP is typically assessed using radio thin-layer chromatography (RTLC). nih.gov In one method, Whatman 3MM paper is used as the stationary phase with a 1 mM solution of Diethylenetriaminepentaacetic acid (DTPA) as the mobile phase. nih.gov Under these conditions, the ¹⁵⁹Gd-EDTMP complex remains at the origin (Rf = 0-0.1), while the uncomplexed ¹⁵⁹Gd³⁺ migrates with the solvent front (Rf = 0.8-0.9). nih.gov

Stability studies have shown that the ¹⁵⁹Gd-EDTMP complex is highly stable. At room temperature, it retains a radiochemical purity of over 95% for up to four days after preparation. nih.gov When stored at 25°C, the complex maintained a radiochemical purity of over 99% for at least 48 hours. nih.gov Furthermore, the complex demonstrated stability in the presence of human serum at 37°C, which simulates in vivo conditions. nih.gov

Similarly, ¹⁵⁹Gd complexed with Gadodiamide (Gd-DTPA-BMA) has been evaluated for its stability. Studies involving the neutron irradiation of Gd-DTPA-BMA to produce ¹⁵⁹Gd-DTPA-BMA concluded that the complex remains stable with no significant structural changes observed after 8 hours of irradiation. The stability of ¹⁵⁹Gd-DTPA-BMA has also been investigated when incorporated into silica (B1680970) nanoparticles, which serve as a delivery vehicle. ntno.orgmdpi.com These studies showed that the nanoparticles effectively hold the ¹⁵⁹Gd-DTPA-BMA complex, preventing its premature release. The release of the gadolinium complex from these nanoparticles in a simulated body fluid was found to be very low. ntno.org

The following interactive table summarizes the findings on the radiochemical purity and stability of select ¹⁵⁹Gd complexes.

Chelation Kinetics and Thermodynamics

The in vivo fate of a gadolinium complex is governed by both its thermodynamic stability and its kinetic inertness. Thermodynamic stability, often expressed as the stability constant (log K), refers to the equilibrium state of the complex formation. In contrast, kinetic inertness relates to the rate at which the complex dissociates. For radiopharmaceuticals, kinetic inertness is often considered the more critical parameter for predicting in vivo stability, as the complexes may not have sufficient time to reach thermodynamic equilibrium before being excreted from the body.

The dissociation of gadolinium complexes can occur through several pathways, including spontaneous dissociation, acid-catalyzed dissociation, and transmetallation with endogenous metal ions such as zinc (Zn²⁺) and copper (Cu²⁺). The rate of dissociation is highly dependent on the structure of the chelating ligand.

Macrocyclic chelators, such as 1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid (DOTA), form complexes with gadolinium that are significantly more kinetically inert than those formed with linear chelators like Diethylenetriaminepentaacetic acid (DTPA). The rigid, pre-organized structure of macrocyclic ligands "cages" the gadolinium ion, resulting in much slower dissociation rates. For instance, the acid-catalyzed dissociation of Gd-DOTA is considerably slower than that of Gd-DTPA.

While specific kinetic and thermodynamic data for ¹⁵⁹Gd are limited, studies on stable gadolinium (Gd³⁺) and other gadolinium radioisotopes like ¹⁵³Gd serve as crucial surrogates. The principles of their chelation chemistry are directly applicable to ¹⁵⁹Gd.

Thermodynamic Stability:

The thermodynamic stability constant (log KML) provides a measure of the affinity between the ligand and the metal ion at equilibrium. A higher log K value indicates a more stable complex. The conditional stability constant (log Kcond) is often used to describe the stability at a specific pH, such as the physiological pH of 7.4. It's important to note that while Gd-DTPA has a higher conditional stability constant at pH 7.4 compared to Gd-DOTA, the latter is kinetically much more inert.

The following interactive table presents thermodynamic stability data for some common gadolinium chelates.

Chelation Kinetics:

Kinetic studies often focus on the dissociation rate of the complex, which can be expressed as a dissociation half-life (t₁/₂). A longer half-life indicates greater kinetic inertness. Studies have shown that the dissociation of linear gadolinium complexes is significantly faster than that of macrocyclic complexes, especially under acidic conditions or in the presence of competing metal ions.

For example, in the presence of Zn²⁺ citrate (B86180) at pH 7.4, the kinetic stability of various gadolinium complexes was found to follow the order: Gd-HP-DO3A > Gd-DTPA > Gd-DTPA-BIGA > Gd-DTPA-BMA, demonstrating the superior stability of the macrocyclic complex (Gd-HP-DO3A). The dissociation of linear complexes like Gd-DTPA and Gd-DTPA-BMA is often dependent on the concentration of the competing metal ion, suggesting a direct transmetallation mechanism. In contrast, the dissociation of macrocyclic complexes like Gd-DOTA is largely independent of the competing metal ion concentration and is primarily driven by acid-catalyzed pathways.

The table below provides a summary of the kinetic stability (dissociation half-life) for several gadolinium complexes under acidic conditions.

The formation of gadolinium complexes, particularly with macrocyclic ligands like DOTA, can also be a slow process. It involves the formation of an initial, less stable intermediate that slowly rearranges to the final, thermodynamically stable complex.

Advanced Research Applications and Methodologies Involving Gadolinium 159

Computational Modeling and Simulation in Gadolinium-159 Research

Computational modeling is fundamental to understanding the potential applications and interactions of ¹⁵⁹Gd at macroscopic and microscopic levels. These simulations provide detailed insights into radiation transport, energy deposition, and chemical behavior, which are difficult to measure experimentally.

Monte Carlo Simulations for Particle Transport and Energy Deposition

Monte Carlo (MC) simulation is a primary tool for modeling the probabilistic nature of particle interactions with matter. researchgate.net Codes such as Geant4 (Geometry ANd Tracking) and MCNP (Monte Carlo N-Particle) are widely used to simulate the decay of ¹⁵⁹Gd and the subsequent transport of its emitted particles.

When ¹⁵⁹Gd decays, it emits beta particles (electrons), gamma rays, internal conversion electrons, and Auger electrons. allenpress.combioone.org Monte Carlo simulations track these individual particles through a defined geometry, such as a biological tissue model or a detector material. cambridge.org The process involves sampling from probability distributions for various physical interactions like scattering and absorption. For instance, simulations involving ¹⁵⁹Gd have been developed using the Geant4 toolkit to estimate absorbed radiation doses in different organs. These simulations model the electromagnetic interactions of photons and electrons using specialized low-energy packages based on evaluated data libraries. researchgate.net

A key output of these simulations is the detailed energy deposition profile, which quantifies how much energy is transferred to the material as the particles travel through it. This is crucial for applications like dosimetry. For example, a study calculated the electron and photon spectra from ¹⁵⁹Gd decay, providing essential data for subsequent calculations of energy deposited in small spheres of tissue. allenpress.com The decay scheme is complex; ¹⁵⁹Gd decays via beta-particle emission to an excited state of Terbium-159 (¹⁵⁹Tb) in 38% of decays. allenpress.com This excited state then de-excites by emitting gamma rays or internal conversion electrons, which in turn can lead to the emission of Auger electrons and X-rays. allenpress.combioone.org

Table 1: Key Emissions from this compound Decay for Monte Carlo Simulation (This table is interactive and represents typical inputs for simulation.)

Emission Type	Description	Relevance in Simulation
Beta Particles (β⁻)	Primary decay product with a continuous energy spectrum up to 970.5 keV.	Main contributor to absorbed dose in therapeutic research; tracked to determine energy deposition patterns.
Gamma Rays (γ)	Photons emitted during nuclear de-excitation of ¹⁵⁹Tb, with notable photopeaks at 58 keV and 363.54 keV.	Used for imaging the isotope's distribution; their transport and absorption are modeled to assess dose to non-target tissues.
Internal Conversion Electrons	Electrons ejected from atomic shells by energy transfer from the excited nucleus. allenpress.com	Contribute significantly to local energy deposition due to their short range.

| Auger Electrons | Low-energy electrons emitted as atomic shells relax after an electron vacancy is created. bioone.org | Have a very short range and deposit their energy densely, making them significant for microdosimetry. bioone.org |

Biophysical Modeling of Radiation Interactions

The outputs from Monte Carlo simulations of ¹⁵⁹Gd are critical inputs for biophysical models. These models aim to predict the biological effects of radiation at the cellular and subcellular levels, such as DNA damage. allenpress.com While MC simulations provide the physical data (particle tracks and energy deposition), biophysical models interpret this data in a biological context.

Detailed electron and photon energy spectra calculated through MC methods are necessary for these models. allenpress.combioone.org The low-energy Auger electrons emitted following ¹⁵⁹Gd decay are of particular interest because they have very short ranges, on the scale of nanometers. bioone.org If ¹⁵⁹Gd is located in close proximity to a cell's nucleus, these electrons can deposit their energy with high density, potentially leading to significant damage to critical structures like DNA. allenpress.com Biophysical models use the spatial patterns of energy deposition events (known as "track structures") provided by MC codes to estimate the probability of causing single-strand breaks, double-strand breaks, and other forms of cellular damage.

Theoretical Hydration Models of Trivalent Gadolinium Ions

The behavior of this compound in biological or aqueous systems is governed by the chemistry of the trivalent gadolinium ion (Gd³⁺). Theoretical models are used to study the interaction of this ion with surrounding water molecules. These models employ quantum chemical calculations and molecular dynamics (MD) simulations to determine the structure and dynamics of the hydrated ion. aip.org

Research using ab initio molecular dynamics and geometry optimization calculations has shown that the Gd³⁺ ion in water is typically surrounded by a well-defined shell of water molecules. The number of water molecules in this primary hydration sphere, known as the coordination number, is a key parameter. Theoretical and experimental studies suggest this number changes from nine for lighter lanthanide ions to eight for heavier ones, with the transition occurring around gadolinium, a phenomenon known as the "gadolinium break". First-principles MD simulations indicate a stable inner coordination sphere for Gd³⁺ consisting of eight water molecules, often arranged in a square antiprism geometry. aip.org These models also calculate important structural parameters like the average distance between the gadolinium ion and the oxygen atoms of the coordinated water molecules (Gd-O distance). aip.org

Table 2: Parameters from Theoretical Hydration Models of Gd³⁺ (This table is interactive and summarizes findings from computational studies.)

Modeling Technique	Coordination Number (CN)	Calculated Gd-O Distance (Å)	Source
Geometry Optimization (MP2 Level)	8	2.44

| First Principles MD | 8 | 2.42 | aip.org |

Materials Science Research Utilizing this compound

In materials science, the focus is typically on the properties of stable gadolinium isotopes. However, the methodologies for incorporating gadolinium into advanced materials are directly applicable to ¹⁵⁹Gd, which could be used as a radiotracer to study material structure, diffusion, or performance under radiation.

Incorporation into Advanced Functional Materials (e.g., Perovskite Oxides)

Gadolinium is incorporated into perovskite oxides (with a general formula ABO₃) to create materials with specific electronic, magnetic, or catalytic properties. aip.org Perovskites are a versatile class of materials where substituting different elements at the A or B sites can tune their function. aip.org

Soft-chemistry methods have been developed to synthesize gadolinium-based perovskites, such as Gadolinium Cobaltite (GdCoO₃). These methods involve creating complex molecular precursors that are then calcined to form the final perovskite structure. For example, a heteropolynuclear precursor containing both gadolinium and cobalt has been used to produce orthorhombic GdCoO₃. While these studies use natural gadolinium, the same chemical synthesis routes could be employed to incorporate ¹⁵⁹Gd. This would create a radiolabeled perovskite, allowing researchers to track the distribution and stability of the gadolinium component within the material or to study how the material's properties change over time due to self-irradiation.

Neutron and Gamma-Ray Shielding Material Development

Gadolinium is a material of significant interest for radiation shielding, particularly for neutrons. This is due to its exceptionally large neutron absorption cross-section, one of the highest among all-natural elements. The isotopes ¹⁵⁵Gd and ¹⁵⁷Gd are primarily responsible for this property. When gadolinium captures a neutron, it emits prompt gamma rays, which also need to be shielded.

Research in this area focuses on developing composite materials that embed gadolinium compounds into a matrix material. These matrices can be polymer-based, metal-based (e.g., aluminum), glass-based, or ceramic-based. For example, composites of aluminum with gadolinium oxide (Gd₂O₃) have been investigated for their ability to absorb both fast and thermal neutrons. Gadolinium's high atomic number (Z=64) also makes it effective for attenuating gamma rays through mechanisms like the photoelectric effect and Compton scattering.

While ¹⁵⁹Gd itself is not the active agent for neutron shielding, it could hypothetically be used as a tracer to evaluate the integrity and performance of gadolinium-based shielding materials over their operational lifetime.

Table 3: Examples of Gadolinium-Containing Radiation Shielding Composites (This table is interactive and based on a review of shielding materials.)

Matrix Material	Gadolinium Compound	Target Radiation	Source
Aluminum	Gd₂O₃	Neutrons and Gamma Rays
Natural Rubber	Gd₂O₃	Neutrons and X-Rays
High-Density Polyethylene	Gadolinium	Neutrons	mdpi.com
Glass	Gd₂O₃	Neutrons and Gamma Rays

| Ceramics | Gd₂O₃ | Neutrons and Gamma Rays | |

Novel Nanomaterial Synthesis for Radiotracer Studies (e.g., Hydroxyapatite (B223615) Nanorods)

Researchers are actively exploring the synthesis of novel nanomaterials incorporating this compound for use in radiotracer studies. A significant area of this research focuses on the development of gadolinium-doped hydroxyapatite (HA) nanorods. researchgate.net These nanostructures are being investigated as potential theranostic agents, capable of both diagnosis and therapy, particularly for conditions like osteosarcoma. researchgate.netsanu.ac.rs

The synthesis process often involves methods like hydrothermal synthesis or precipitation to create hydroxyapatite nanorods doped with gadolinium. scielo.brtexilajournal.com The gadolinium ions (Gd³⁺) are incorporated into the crystal lattice of the hydroxyapatite, a material known for its biocompatibility and similarity to the mineral component of bone. researchgate.nettexilajournal.com This incorporation has been shown to be stable. researchgate.net

The key advantage of using Gd-159 in this context lies in its decay characteristics. As a beta and gamma emitter, it offers potential for therapeutic applications through its beta emissions, while the gamma emissions can be used for imaging techniques like Single Photon Emission Computed Tomography (SPECT). researchgate.net The production of Gd-159 within the gadolinium-doped hydroxyapatite nanorods can be achieved through neutron activation in a nuclear reactor, where stable gadolinium isotopes capture a neutron to become radioactive Gd-159. researchgate.net This process can also simultaneously produce other radioisotopes like Phosphorus-32 (³²P) from the hydroxyapatite itself, creating a multi-functional theranostic system. researchgate.net

Research Findings on Gd-doped Hydroxyapatite Nanorods:

Property	Finding	Source
Stability	Gd³⁺ ions are securely trapped within the hydroxyapatite crystal lattice.	researchgate.net
Magnetic Properties	The incorporation of gadolinium imparts paramagnetic properties to the nanorods, making them potentially useful as contrast agents for Magnetic Resonance Imaging (MRI).	researchgate.net
Radioactivity	Neutron activation successfully produces Gd-159 and P-32 within the nanorods, enabling them to function as a theranostic system.	researchgate.net
Biomedical Potential	These nanorods are considered promising for applications in the detection and treatment of osteosarcoma.	researchgate.netsanu.ac.rs

Analytical and Spectroscopic Techniques for this compound Characterization

Accurate characterization of this compound is essential for its application in both radiotracer studies and nuclear technology. A suite of sophisticated analytical and spectroscopic techniques is employed to determine its properties and decay characteristics.

High-Resolution Gamma Detection and Spectrum Analysis

High-resolution gamma-ray spectroscopy is a primary technique for the identification and quantification of this compound. This method utilizes detectors, most notably High-Purity Germanium (HPGe) detectors, which offer excellent energy resolution. arxiv.org

When Gd-159 decays, it emits gamma rays with specific energies, creating a characteristic gamma spectrum. The main gamma photopeak of Gd-159 is observed at 363.54 keV. Other prominent gamma rays have been identified at energies such as 58 keV and 348.28 keV. umich.edu By analyzing the positions and intensities of these photopeaks, researchers can confirm the presence of Gd-159 and determine its activity.

The gamma spectrum of Gd-159 has been studied in detail, revealing multiple transitions. umich.edu For instance, studies have identified a doublet structure around 617 keV. The analysis of these complex spectra is crucial for developing accurate decay schemes and for ensuring the purity of the Gd-159 being used in applications. Compton suppression systems are often used in conjunction with HPGe detectors to reduce the background noise and improve the sensitivity for detecting weak gamma rays.

Key Gamma Emissions of this compound:

Energy (keV)	Source
58	umich.edu
348.28
363.54
617 (doublet)

Laser-Induced Breakdown Spectroscopy for Elemental Detection

Laser-Induced Breakdown Spectroscopy (LIBS) is a rapid and versatile analytical technique used for elemental analysis, including the detection of gadolinium. LIBS works by focusing a high-energy laser pulse onto a sample, which creates a small, luminous plasma. The light emitted from this plasma is then collected and analyzed by a spectrometer. Each element in the plasma emits light at characteristic wavelengths, allowing for qualitative and quantitative analysis.

LIBS has been successfully applied to detect gadolinium in various matrices, including simulated nuclear fuel debris. researchgate.netresearchgate.net In these studies, specific optical emission lines of gadolinium, such as those at 501.5 nm and 510.3 nm, have been identified as suitable for its detection. researchgate.net The technique can be adapted for remote analysis using fiber optics (FO-LIBS), which is particularly important for applications in hazardous environments like nuclear facilities. researchgate.netresearchgate.net Research has also explored enhancing the LIBS signal using microwaves (microwave-enhanced LIBS), which can lead to improved detection limits for gadolinium.

Coincidence Spectrometry for Decay Pathway Elucidation

Coincidence spectrometry is a powerful technique used to unravel complex nuclear decay schemes by detecting two or more radiations that are emitted in cascade from a decaying nucleus. For this compound, gamma-gamma coincidence experiments have been instrumental in establishing the energy levels of its daughter nucleus, Terbium-159.

In these experiments, two or more detectors are used to simultaneously record gamma rays emitted from a Gd-159 source. By analyzing the time-correlated events, researchers can identify which gamma rays are in coincidence with each other, meaning they are part of the same decay cascade. This information is crucial for constructing a detailed decay scheme, which maps the energy levels of the daughter nucleus and the transitions between them.

Studies using Ge(Li) detectors in coincidence have helped to confirm energy levels in Tb-159 at various energies, including 58 keV, 138 keV, and 363 keV. Coincidence measurements have also provided evidence for different beta decay branches in the decay of Gd-159. aps.org This detailed understanding of the decay pathway is fundamental for accurate dosimetry in medical applications and for predicting the evolution of materials in nuclear applications.

Q & A

Q. What are the key nuclear properties of Gadolinium-159 (Gd-159) that make it relevant for neutron capture studies?

Methodological Answer: Gd-159 is notable for its neutron capture cross-section, which is critical in nuclear reactor shielding and neutron detection applications. Researchers should prioritize measuring its thermal neutron capture cross-section using time-of-flight (TOF) spectrometry or activation analysis. Key properties include its half-life (stable in most practical contexts), decay modes (if applicable), and energy levels derived from γ-ray spectroscopy. Cross-referencing nuclear data compilations, such as the Nuclear Data Sheets for A = 159 , ensures alignment with established empirical results.

Q. What methodological approaches are recommended for synthesizing high-purity this compound isotopes in laboratory settings?

Methodological Answer: Synthesis typically involves neutron irradiation of natural gadolinium isotopes (e.g., Gd-158) in a nuclear reactor, followed by chemical separation using solvent extraction or ion-exchange chromatography. To ensure purity, employ inductively coupled plasma mass spectrometry (ICP-MS) for isotopic quantification and X-ray diffraction (XRD) to confirm crystallographic structure. Experimental protocols should adhere to reproducibility standards, such as documenting irradiation time, neutron flux density, and purification steps in detail .

Q. How can researchers accurately detect and quantify this compound in complex matrices during experimental analysis?

Methodological Answer: Use neutron activation analysis (NAA) coupled with high-resolution γ-ray spectroscopy to isolate Gd-159 signals from interfering isotopes. For non-destructive analysis, laser ablation ICP-MS provides spatial resolution in heterogeneous samples. Calibration curves should be constructed using certified reference materials, and results validated through interlaboratory comparisons to minimize systematic errors .

Advanced Research Questions

Q. How should researchers design experiments to investigate the thermal neutron capture cross-section of this compound while minimizing isotopic interference?

Methodological Answer:

• Experimental Design: Utilize monoenergetic neutron beams (e.g., from a proton accelerator) to isolate Gd-159’s response. Implement control samples with isotopic separations (e.g., Gd-160-depleted matrices) to identify interference.
• Data Validation: Compare results with theoretical models like the Hauser-Feshbach statistical approach. Document uncertainties arising from beam energy spread and detector efficiency using the Guide to Conducting Research frameworks .
• Example Workflow:

Step	Method	Purpose
1	Neutron irradiation	Activate Gd-159
2	γ-ray spectroscopy	Capture decay signatures
3	Monte Carlo simulation	Model neutron flux distribution

Q. What strategies are effective in resolving discrepancies between theoretical predictions and experimental data on this compound’s decay pathways?

Methodological Answer:

• Re-evaluate Assumptions: Check for overlooked variables in theoretical models, such as nuclear deformation parameters or pairing correlations.
• Cross-Model Validation: Compare predictions from the shell model, Hartree-Fock-Bogoliubov (HFB) theory, and empirical fits to identify outliers.
• Error Analysis: Quantify systematic errors (e.g., detector calibration drift) and statistical uncertainties using chi-square tests. Contradictions should be analyzed through iterative hypothesis refinement, as outlined in qualitative research frameworks .

Q. What computational models are most suitable for simulating the nuclear structure of this compound, and how should their parameters be validated against empirical data?

Methodological Answer:

• Model Selection: The interacting boson model (IBM) and density functional theory (DFT) are robust for simulating Gd-159’s quadrupole deformations and excited states.
• Parameter Validation: Optimize model parameters (e.g., pairing strengths, spin-orbit couplings) by fitting to experimentally observed energy levels and transition probabilities from Nuclear Data Sheets .
• Benchmarking: Use root-mean-square (RMS) deviation metrics to compare simulated and empirical data. Publish computational workflows and raw data in supplementary materials to enable reproducibility .

Guidance for Data Contradiction Analysis

When conflicting data arise (e.g., variations in reported cross-section values):

Identify the Principal Contradiction: Determine if discrepancies stem from methodology (e.g., irradiation time differences) or instrument calibration .

Triangulate Sources: Compare results across peer-reviewed studies, prioritizing those adhering to Beilstein Journal of Organic Chemistry experimental standards .

Publish Negative Results: Document unresolved contradictions to inform future research directions, as emphasized in Guidelines for Distinguished Majors Program Final Reports .
